

Temperature optimization for Disperse Violet 1 sublimation

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Compound of Interest

Compound Name: *Disperse Violet 1*

CAS No.: *71775-54-7*

Cat. No.: *B7737400*

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Technical Support Center: Disperse Violet 1 Sublimation

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on temperature optimization for the sublimation of **Disperse Violet 1**.

Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for the sublimation of **Disperse Violet 1**?

A1: The optimal temperature for sublimation is a balance between achieving a reasonable sublimation rate and preventing thermal decomposition. For **Disperse Violet 1**, a starting temperature of around 220°C under a high vacuum (≤ 100 Pa) is recommended. The ideal temperature may need to be optimized for your specific experimental setup and desired purity.

Q2: What is the melting point of **Disperse Violet 1** and why is it important for sublimation?

A2: The melting point of **Disperse Violet 1** is approximately 266-270°C.[1] Sublimation should be carried out below the melting point to ensure a true solid-to-gas phase transition, which is crucial for effective purification.

Q3: What level of vacuum is required for efficient sublimation of **Disperse Violet 1**?

A3: A high vacuum (≤ 100 Pa or <1 mmHg) is highly recommended. A high vacuum significantly increases the rate of sublimation at a given temperature, allowing the process to be carried out at lower temperatures and reducing the risk of thermal degradation.[2]

Q4: Can **Disperse Violet 1** decompose during sublimation?

A4: Yes, like many organic compounds, **Disperse Violet 1** can decompose at elevated temperatures. While specific thermal decomposition data for **Disperse Violet 1** is not readily available, it is crucial to carefully control the temperature and use a high vacuum to minimize the risk of degradation. The autoignition temperature is reported to be above 400°C.

Q5: How does the purity of the starting material affect the sublimation process?

A5: The purity of the starting material can impact the efficiency of sublimation. Impurities can sometimes lower the melting point or decompose at the sublimation temperature, leading to contamination of the final product. It is recommended to use **Disperse Violet 1** with the highest possible initial purity.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
No or very slow sublimation	1. Temperature is too low.2. Vacuum is insufficient.	1. Gradually increase the temperature in small increments (e.g., 5-10°C), not exceeding the melting point.2. Check the vacuum system for leaks. Ensure the vacuum pump is operating correctly and can achieve the required pressure.
Material is melting instead of subliming	1. Temperature is too high.2. Heating rate is too fast.	1. Reduce the temperature to below the melting point of Disperse Violet 1 (~266-270°C).2. Decrease the heating rate to allow for a gradual phase transition.
Low yield of sublimed product	1. Sublimation time is too short.2. Condenser surface is not cold enough.3. Decomposition of the sample.	1. Increase the duration of the sublimation process.2. Ensure the cold finger or condenser is adequately cooled throughout the experiment.3. Lower the sublimation temperature and ensure a high vacuum to prevent degradation.
Sublimed product is discolored or appears impure	1. Starting material has volatile impurities.2. Sublimation temperature is too high, causing decomposition.3. The vacuum system is contaminated.	1. Consider pre-purifying the starting material by another method (e.g., recrystallization) if possible.2. Lower the sublimation temperature.3. Clean the sublimation apparatus thoroughly before use.

Product is collecting on the walls of the apparatus instead of the cold finger

1. The temperature gradient within the apparatus is not optimal. 2. The cold finger is not positioned correctly.

1. Ensure the heating is localized to the bottom of the apparatus where the sample is located. 2. Position the cold finger as close as possible to the sample without touching it.

Data Presentation

Table 1: Physical and Chemical Properties of **Disperse Violet 1**

Property	Value	Reference(s)
Chemical Formula	C ₁₄ H ₁₀ N ₂ O ₂	[3]
Molecular Weight	238.24 g/mol	[3]
Appearance	Dark violet to black powder	[3][4]
Melting Point	266-270 °C	[1]
Vapor Pressure	<1 hPa at 25 °C	
Autoignition Temperature	>400 °C	

Table 2: Illustrative Sublimation Parameters and Expected Outcomes for **Disperse Violet 1**

This table provides hypothetical data to illustrate the general relationship between sublimation parameters. Optimal conditions should be determined experimentally.

Temperature (°C)	Pressure (Pa)	Time (hours)	Expected Yield (%)	Expected Purity
200	100	6	Low	High
220	100	4	Moderate	Very High
240	100	2	High	High (risk of some decomposition)
220	500	6	Low	Moderate

Experimental Protocols

Protocol 1: Determination of Optimal Sublimation Temperature

This protocol describes a method to determine the optimal sublimation temperature for **Disperse Violet 1** using a standard laboratory vacuum sublimation apparatus.

Materials:

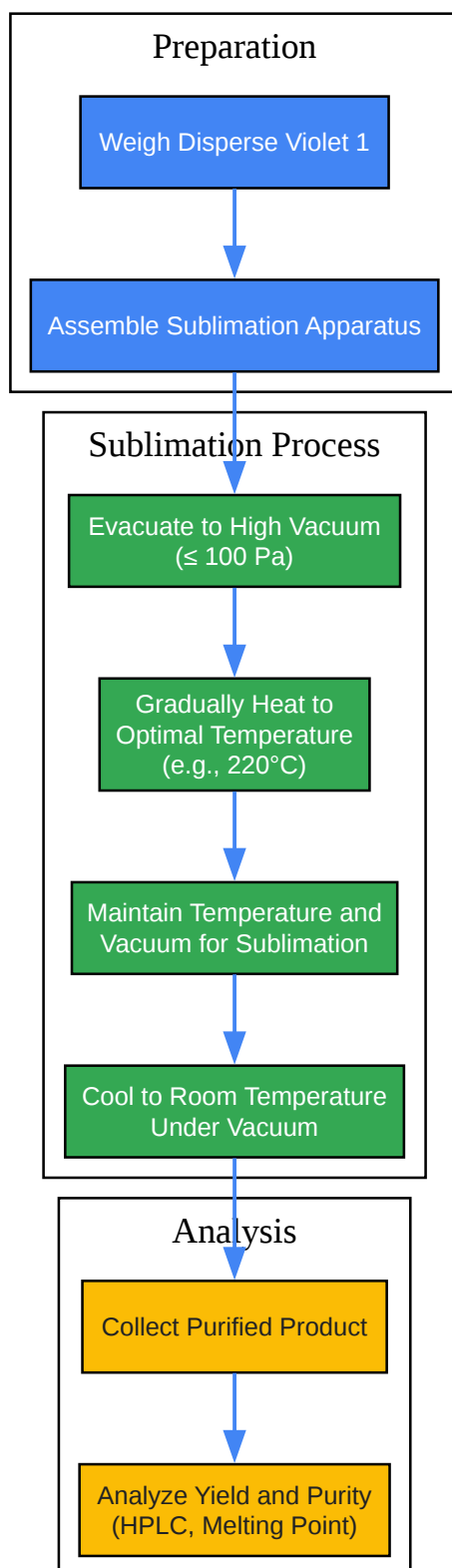
- **Disperse Violet 1** (high purity)
- Vacuum sublimation apparatus (including sublimation tube, cold finger, and vacuum adapter)
- High-vacuum pump
- Heating mantle or oil bath
- Temperature controller and thermocouple
- Cold trap (e.g., with liquid nitrogen or dry ice/acetone)
- Analytical balance

Procedure:

- Apparatus Setup:
 - Thoroughly clean and dry all glassware.
 - Place a small, accurately weighed amount of **Disperse Violet 1** (e.g., 100 mg) into the bottom of the sublimation tube.
 - Insert the cold finger into the sublimation tube, ensuring it does not touch the sample.
 - Connect the apparatus to the high-vacuum line with a cold trap in between the apparatus and the pump.
- Evacuation:
 - Start the vacuum pump and evacuate the system to the desired pressure (e.g., ≤ 100 Pa). Check for leaks.
- Heating and Sublimation:
 - Once the desired vacuum is reached and stable, begin heating the sublimation tube using a heating mantle or oil bath.
 - Start at a conservative temperature (e.g., 180°C) and gradually increase the temperature in increments of 10°C every 30-60 minutes.
 - Monitor the sample and the cold finger. Note the temperature at which sublimation begins (i.e., when the first crystals appear on the cold finger).
 - Continue to slowly increase the temperature to find a rate of sublimation that is practical without causing the material to darken, which would indicate decomposition.
- Collection and Analysis:
 - Once a suitable temperature is identified, maintain it for a set period (e.g., 2-4 hours) to collect a sufficient amount of product.
 - After the sublimation is complete, turn off the heater and allow the apparatus to cool to room temperature under vacuum.

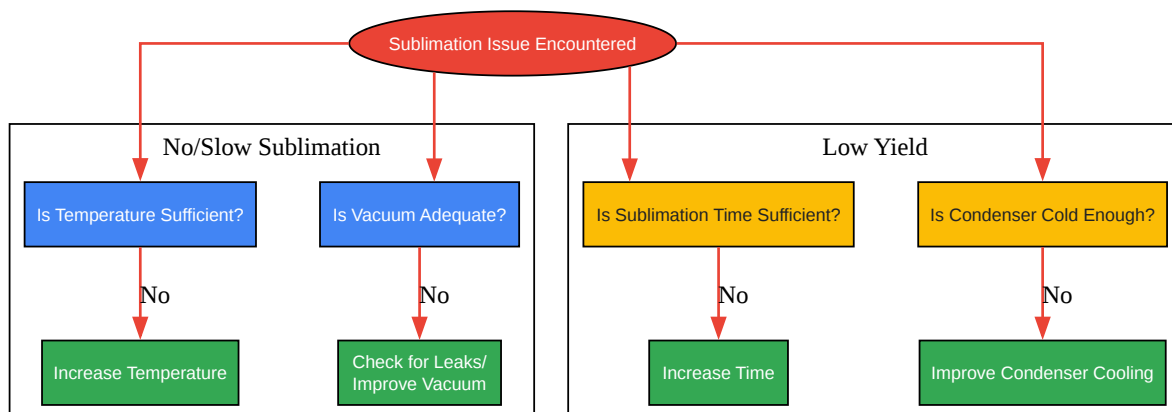
- Carefully and slowly vent the system to atmospheric pressure.
- Remove the cold finger and scrape the purified crystals onto a pre-weighed piece of glassine paper.
- Determine the yield and analyze the purity of the sublimed **Disperse Violet 1** (e.g., by melting point, HPLC, or spectroscopy).

Mandatory Visualization



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Caption: Experimental workflow for the vacuum sublimation of **Disperse Violet 1**.



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Caption: Troubleshooting logic for common issues in **Disperse Violet 1** sublimation.

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- To cite this document: BenchChem. [Temperature optimization for Disperse Violet 1 sublimation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7737400/docs#temperature-optimization-for-disperse-violet-1-sublimation>]

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